

A Technical Guide to Octyl Acetate Isomers

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of octyl acetate, focusing on the chemical identifiers, physicochemical properties, and relevant experimental protocols for two of its isomers: n-octyl acetate and sec-octyl acetate (octan-4-yl acetate). This document is intended to serve as a comprehensive resource for professionals in research and development.

Chemical Identification and Nomenclature

The term "octyl acetate" can refer to several isomers. For clarity, this guide will distinguish between the straight-chain ester, n-octyl acetate, and an important branched isomer, octan-4-yl acetate, which is likely what is meant by the query "**4-Octyl acetate**".

Identifier	n-Octyl Acetate	Octan-4-yl Acetate
IUPAC Name	octyl acetate	octan-4-yl acetate
CAS Number	112-14-1	5921-87-9
Synonyms	Acetic acid, octyl ester; Caprylyl acetate; Octyl ethanoate	4-Octanol, acetate
Molecular Formula	C10H20O2	C10H20O2
Molecular Weight	172.27 g/mol	172.27 g/mol



Physicochemical Properties

The following table summarizes the key physical and chemical properties of n-octyl acetate. Data for octan-4-yl acetate is less readily available in the literature.

Property	n-Octyl Acetate	Reference
Appearance	Colorless liquid	[1]
Odor	Fruity, orange-like	[1]
Boiling Point	211 °C (at 760 mmHg)	[1]
Melting Point	-38.5 °C	[1]
Density	0.867 g/mL at 25 °C	[2]
Solubility in Water	Practically insoluble	[2]
Solubility in Organic Solvents	Soluble in ethanol and ether	[1]
Refractive Index (n20/D)	1.418	[2]
Flash Point	86 °C	[1]

Experimental Protocols Synthesis of n-Octyl Acetate via Fischer Esterification

This protocol details a standard laboratory procedure for the synthesis of n-octyl acetate.

Materials:

- 1-Octanol
- Glacial Acetic Acid
- Concentrated Sulfuric Acid (catalyst)
- 5% Sodium Bicarbonate solution
- Saturated Sodium Chloride solution (brine)



- · Anhydrous Sodium Sulfate
- Diethyl ether (or other suitable extraction solvent)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, combine 1octanol and a molar excess of glacial acetic acid (e.g., 1.5 to 2 equivalents).
- Catalysis: Carefully add a catalytic amount of concentrated sulfuric acid (a few drops) to the reaction mixture.
- Reflux: Heat the mixture to reflux for 2-3 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Workup:
 - Cool the reaction mixture to room temperature.
 - Transfer the mixture to a separatory funnel and dilute with diethyl ether.
 - Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the excess acetic acid and sulfuric acid), and finally with brine.
 - Dry the organic layer over anhydrous sodium sulfate.
- Purification:
 - Filter off the drying agent.
 - Remove the solvent by rotary evaporation.
 - The crude n-octyl acetate can be purified by fractional distillation under reduced pressure.

Biological Significance and Applications

n-Octyl acetate is a naturally occurring ester found in citrus fruits and is used as a flavoring and fragrance agent.[1] In a research context, it has been a target molecule in metabolic



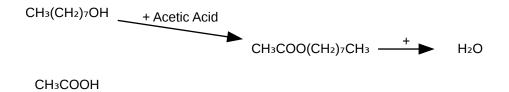
engineering studies. For instance, engineered Escherichia coli has been used for the biosynthesis of n-octyl acetate. This involves the heterologous expression of genes to create a synthetic pathway for its production.

Mandatory Visualizations Fischer Esterification of 1-Octanol

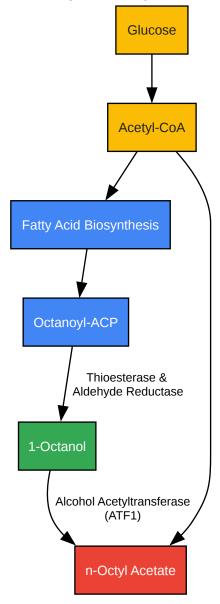
The following diagram illustrates the chemical reaction for the synthesis of n-octyl acetate.



Fischer Esterification of 1-Octanol



Engineered Pathway for n-Octyl Acetate Production



Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Octyl acetate Wikipedia [en.wikipedia.org]
- 2. ez.restek.com [ez.restek.com]
- To cite this document: BenchChem. [A Technical Guide to Octyl Acetate Isomers].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15366383#4-octyl-acetate-cas-number-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com